

Preventing Isomalt (Standard) crystallization in amorphous formulations

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Compound of Interest

Compound Name: *Isomalt (Standard)*

Cat. No.: *B12420541*

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Technical Support Center: Stabilizing Amorphous Isomalt Formulations

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with amorphous Isomalt formulations. The focus is on preventing crystallization and ensuring the stability of the amorphous state.

Troubleshooting Guide

This section addresses common problems encountered during the formulation and storage of amorphous Isomalt.

Problem	Potential Cause(s)	Suggested Solution(s)
Isomalt powder is sticky and difficult to handle after spray drying.	The glass transition temperature (T _g) of Isomalt is low, making it prone to stickiness, especially at elevated temperatures and humidity.[1]	Optimize spray drying parameters to use lower temperatures and humidity. For instance, successful production of amorphous Isomalt has been reported using a 60°C inlet temperature and a 42-43°C outlet temperature.[1]
Amorphous Isomalt crystallizes during storage.	Exposure to atmospheric moisture is a primary cause of crystallization in amorphous Isomalt.[2][3] Water acts as a plasticizer, lowering the T _g and increasing molecular mobility, which facilitates crystallization. [4]	Store the amorphous Isomalt formulation in a desiccated environment with low relative humidity. Consider the use of secondary packaging with desiccants.
The addition of a polymeric stabilizer seems to increase crystallization.	While polymers are often used to inhibit crystallization in amorphous solid dispersions, some studies indicate that for Isomalt, the addition of oligomeric or polymeric compounds can accelerate water absorption and subsequent crystallization.	Carefully screen and select polymers. Hydrophilic polymers may not be suitable for stabilizing amorphous Isomalt. Consider using a mixture of Isomalt diastereomers (1:1 ratio of GPM and GPS) which has shown good physical stability without the need for polymeric additives.
Inconsistent results in preventing crystallization.	The ratio of the two diastereomers of Isomalt, 1-O- α -D-glucopyranosido-D-mannitol (GPM) and 6-O- α -D-glucopyranosido-D-sorbitol (GPS), can affect its physical	Use a 1:1 mixture of the GPM and GPS diastereomers, as this has been shown to provide the best physical stability in the amorphous state.

stability in the amorphous form. A mixture containing only one of the isomers has shown physical instability.

Frequently Asked Questions (FAQs)

Formulation and Processing

Q1: What are the recommended methods for preparing amorphous Isomalt?

A1: Spray drying and freeze-drying are two effective methods for producing amorphous Isomalt. Hot-melt extrusion (HME) is another common technique for preparing amorphous solid dispersions in general and can be applied to Isomalt, transforming its crystalline form into an amorphous one.

Q2: What are the critical process parameters for spray drying Isomalt to obtain an amorphous powder?

A2: Due to Isomalt's low glass transition temperature (T_g) and tendency to become sticky, low-temperature and low-humidity drying conditions are generally recommended. A study found that an inlet temperature of 60°C, an atomizing rate of 800 L/h, a feed rate of 1.4 ml/min, a 15% concentration, and a 100% aspirator rate (resulting in a 42-43°C outlet temperature) yielded good results for producing amorphous Isomalt.

Stability and Crystallization

Q3: What is the primary factor that causes amorphous Isomalt to crystallize?

A3: The presence of moisture is the most significant factor leading to the crystallization of amorphous Isomalt. Water absorption lowers the glass transition temperature (T_g), increases molecular mobility, and facilitates the transition from the high-energy amorphous state to the more stable crystalline state.

Q4: How does the composition of Isomalt affect its amorphous stability?

A4: Isomalt is a mixture of two diastereomers: GPM and GPS. Formulations containing a mixture of these diastereomers, particularly a 1:1 ratio, have demonstrated superior physical stability in the amorphous form compared to formulations with only one of the isomers.

Q5: Can I use polymers to prevent Isomalt crystallization?

A5: While polymers like PVP and HPMC are commonly used as crystallization inhibitors in amorphous solid dispersions, their effect on Isomalt can be counterintuitive. Some research indicates that adding oligomeric or polymeric compounds to amorphous Isomalt can lead to accelerated water absorption and crystallization. Therefore, careful selection and screening of polymers are crucial. In many cases, a stable amorphous Isomalt formulation can be achieved without the use of polymers by controlling the diastereomer ratio and storage conditions.

Characterization

Q6: What analytical techniques can be used to confirm the amorphous state of Isomalt and detect crystallization?

A6: The most common techniques for characterizing the solid-state of pharmaceutical materials are Differential Scanning Calorimetry (DSC) and X-ray Powder Diffraction (XRPD). DSC can be used to determine the glass transition temperature (T_g) of the amorphous form and to detect the enthalpy of fusion if any crystalline material is present. XRPD is used to identify the presence or absence of a crystalline structure; an amorphous solid will show a halo pattern, whereas a crystalline solid will exhibit sharp Bragg peaks.

Experimental Protocols

Protocol 1: Preparation of Amorphous Isomalt by Spray Drying

Objective: To produce amorphous Isomalt powder from a crystalline starting material.

Materials and Equipment:

- Crystalline Isomalt (Standard Grade)
- Deionized water

- Spray dryer equipped with a two-fluid nozzle
- Magnetic stirrer and hot plate

Methodology:

- Prepare a 15% (w/v) aqueous solution of Isomalt in deionized water.
- Stir the solution until the Isomalt is completely dissolved. Gentle heating may be applied if necessary.
- Set the spray dryer parameters as follows (example parameters, may need optimization for specific equipment):
 - Inlet temperature: 60°C
 - Aspirator rate: 100%
 - Atomizing air flow rate: 800 L/h
 - Feed pump rate: 1.4 mL/min
- Feed the Isomalt solution into the spray dryer.
- Collect the dried powder from the cyclone.
- Immediately transfer the collected powder to a desiccator to prevent moisture absorption.

Protocol 2: Assessment of Amorphous Isomalt Stability

Objective: To evaluate the physical stability of amorphous Isomalt under different storage conditions.

Materials and Equipment:

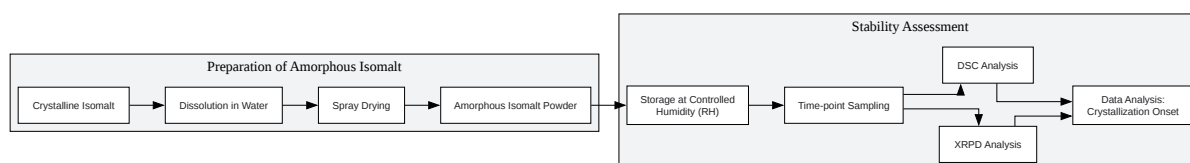
- Amorphous Isomalt powder
- Controlled humidity chambers or desiccators with saturated salt solutions to maintain specific relative humidity (RH) levels (e.g., 0% RH, 50% RH, 75% RH).

- X-ray Powder Diffractometer (XRPD)
- Differential Scanning Calorimeter (DSC)

Methodology:

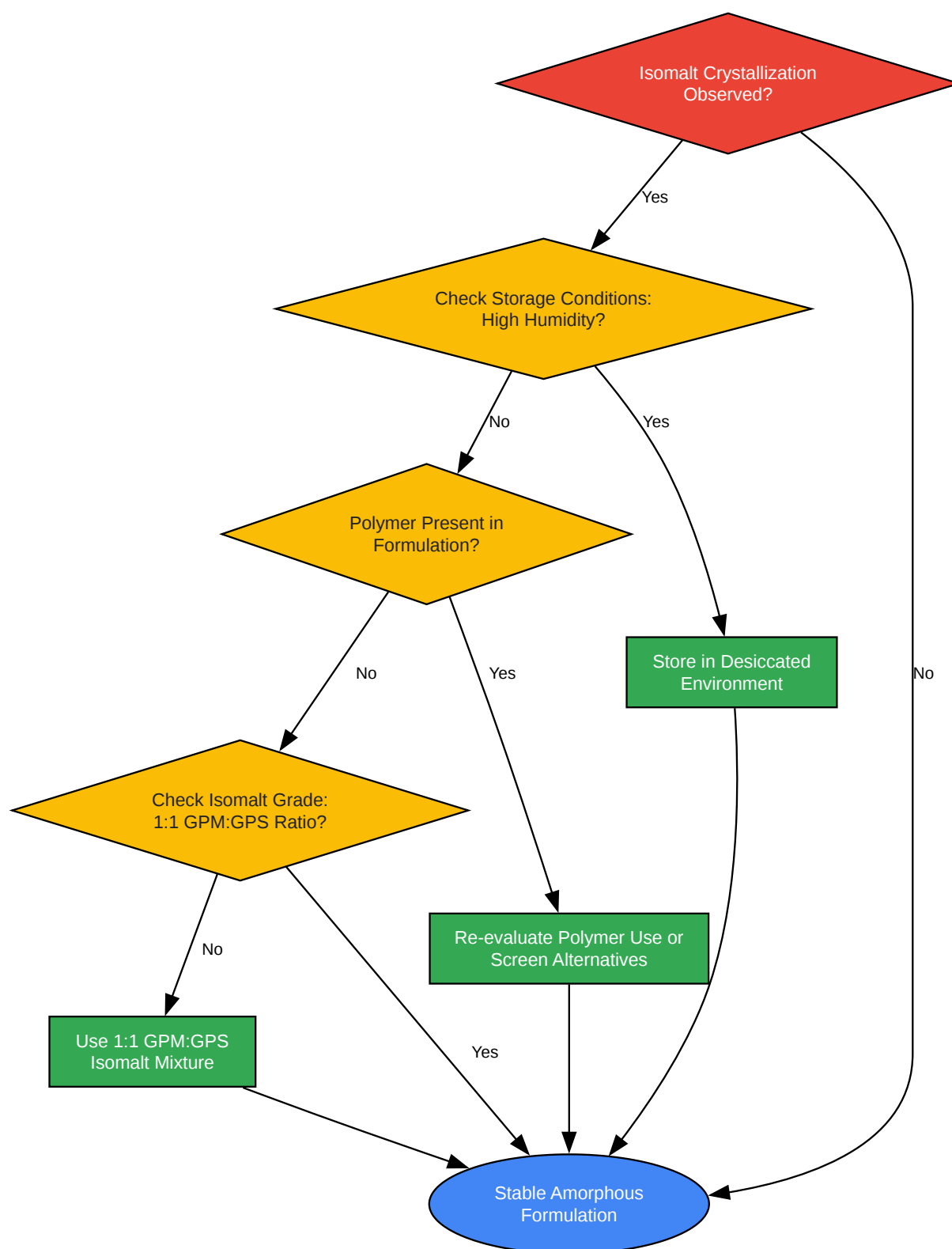
- Place accurately weighed samples of the amorphous Isomalt powder in open containers within the different humidity chambers at a constant temperature (e.g., 25°C).
- At predetermined time points (e.g., 1, 2, 4, 8 weeks), remove a sample from each humidity condition.
- Analyze the samples using XRPD to check for the appearance of Bragg peaks, which indicate crystallization.
- Analyze the samples using DSC to monitor for changes in the glass transition temperature (T_g) and the appearance of a melting endotherm, which would also indicate crystallization.
- Record the time taken for the onset of crystallization at each storage condition.

Visualizations



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Caption: Experimental workflow for preparing and assessing the stability of amorphous Isomalt.



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Caption: Troubleshooting decision tree for Isomalt crystallization issues.

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References

- 1. pharmaexcipients.com [pharmaexcipients.com]
- 2. researchgate.net [researchgate.net]
- 3. Direct compression properties of melt-extruded isomalt - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pharmaexcipients.com [pharmaexcipients.com]
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